

Proper Disposal of Oleic Acid-d17 in a Laboratory Setting

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Compound of Interest

Compound Name: Oleic Acid-d17

Cat. No.: B122635

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. **Oleic Acid-d17**, a deuterated form of oleic acid, requires disposal procedures that align with its chemical properties and regulatory guidelines. While not classified as a hazardous substance, appropriate disposal is crucial to mitigate environmental impact.

Waste Characterization and Regulatory Compliance

The primary responsibility for waste disposal lies with the waste generator, who must characterize the waste and adhere to federal, state, and local regulations.^[1] **Oleic Acid-d17** is chemically similar to oleic acid and is not typically considered hazardous waste. However, it is essential to consult your institution's specific waste management protocols.

Recommended Disposal Procedures

Solid and Liquid Waste:

- **Collection:** Collect waste **Oleic Acid-d17** and materials contaminated with it in a designated, properly labeled, and sealed container.^[1]
- **Inert Absorbent:** For liquid spills, use an inert absorbent material such as vermiculite, dry sand, or earth to soak up the substance.^{[2][3][4]} The resulting solid mixture should then be transferred to a suitable container for disposal.^{[1][2]}

- **Waste Stream:** Dispose of the contained waste through your institution's chemical waste program. It should be sent to an approved waste disposal plant or licensed collector.^[5]
- **Avoid Sewage System:** Do not allow **Oleic Acid-d17** to enter the sewage system, drains, or any waterways, as it may cause long-lasting harmful effects to aquatic life.^{[1][5][6]}

Empty Containers:

- Empty containers should be handled as chemical waste and disposed of through the appropriate channels. Do not reuse empty containers.^[5]

The following diagram outlines the decision-making process for the proper disposal of **Oleic Acid-d17**.

Disposal workflow for **Oleic Acid-d17**.

Accidental Release Measures

In the event of a spill, contain the material by diking or using inert absorbents.^[1] Prevent the spill from reaching drains or waterways.^[1] For major spills, it is important to note that oily materials on absorbents may auto-oxidize and become self-heating, so they should be wetted with water.^[4]

Safety and Handling

When handling **Oleic Acid-d17**, always follow good industrial hygiene and safety practices.^[3] This includes wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses. Ensure adequate ventilation to avoid the inhalation of any mists or aerosols.^[2]
^[3]

Parameter	Information	Source
CAS Number	223487-44-3 (labeled)	[7]
Chemical Formula	C18H17D17O2	[7]
Appearance	Lard-like odor, insoluble in water	[1]
Storage	Store in a cool, dry, well-ventilated area away from oxidizing agents.	[2]
Disposal Method	Absorb with inert material and dispose of as chemical waste.	[1][2][5]
Environmental Precautions	Avoid release to the environment; do not allow entry into sewers or waterways.	[1][5][6]

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